

Technical Guide: N-Boc-PEG5-alcohol - Safety and Handling in Research Applications

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Compound of Interest

Compound Name: *N-Boc-PEG5-alcohol*

Cat. No.: *B609480*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling procedures, and a representative experimental protocol for **N-Boc-PEG5-alcohol**. This information is intended to ensure its safe and effective use in laboratory and drug development settings.

Chemical and Physical Properties

N-Boc-PEG5-alcohol is a heterobifunctional PEG linker commonly employed in bioconjugation, drug delivery, and particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[1] Its polyethylene glycol (PEG) chain enhances aqueous solubility, while the Boc-protected amine and terminal hydroxyl groups offer versatile handles for chemical modification.[2]

Property	Value	Source
Chemical Name	tert-Butyl (14-hydroxy-3,6,9,12-tetraoxatetradecyl)carbamate	[3]
CAS Number	1404111-67-6	[2][3]
Molecular Formula	C15H31NO7	[2][3]
Molecular Weight	337.4 g/mol	[2][3]
Appearance	Colorless to light yellow liquid or solid/semi-solid	
Purity	≥95% to 98%	[2][3]
Solubility	Soluble in Dichloromethane (DCM) and Methanol	[2]
Storage Temperature	-20°C to 2-8°C, sealed in a dry environment	[2]

Safety Data and Handling

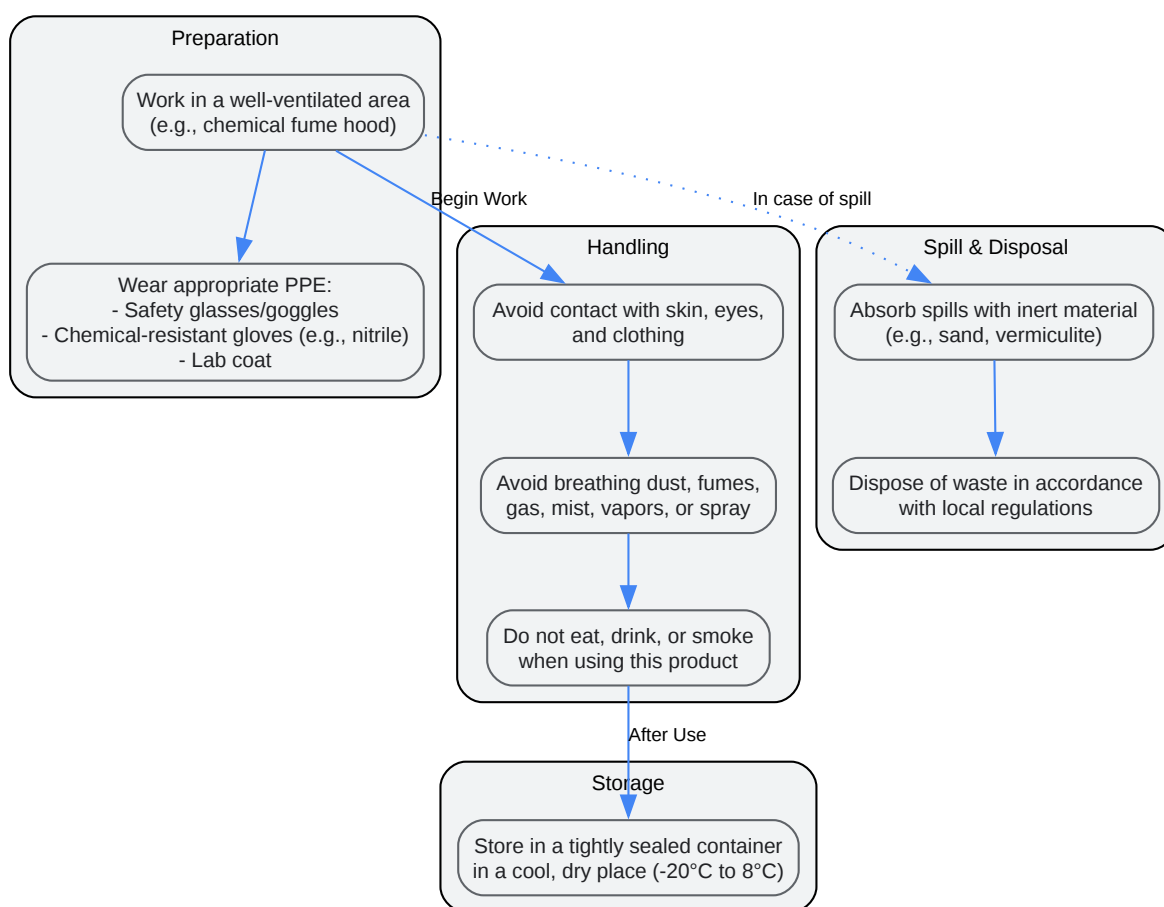
While specific toxicological data such as LD50 values for **N-Boc-PEG5-alcohol** are not readily available, the hazard information provided by suppliers indicates that it should be handled with care, following standard laboratory safety procedures. The safety profile is based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Identification

GHS Pictogram	
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Source	

Precautionary Measures and Personal Protective Equipment (PPE)

A systematic approach to handling **N-Boc-PEG5-alcohol** is crucial to minimize exposure and ensure a safe laboratory environment.



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Caption: Safe Handling Workflow for **N-Boc-PEG5-alcohol**.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting and Accidental Release Measures

- Fire-Fighting: **N-Boc-PEG5-alcohol** is not considered a significant fire risk. In case of a fire, use extinguishing media appropriate for the surrounding environment, such as dry chemical, carbon dioxide, water spray, or alcohol-resistant foam. Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.
- Accidental Release: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. For large spills, dike the area to prevent spreading and collect the material for disposal. Ensure adequate ventilation and wear appropriate PPE during cleanup. Avoid allowing the substance to enter drains or waterways.

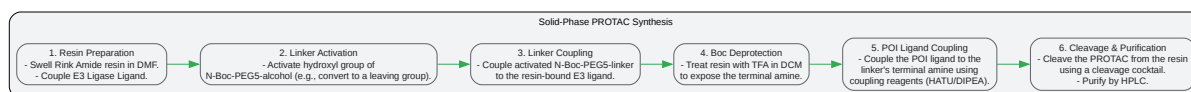
Application in PROTAC Synthesis: An Illustrative Protocol

N-Boc-PEG5-alcohol is a valuable linker for the synthesis of PROTACs, which are bifunctional molecules that induce the degradation of target proteins. The following is a representative protocol for the solid-phase synthesis of a PROTAC, adapted from established methodologies for similar PEG linkers.[4] This protocol involves immobilizing a ligand for an E3 ligase (e.g., thalidomide for Cereblon) on a solid support, followed by coupling of the PEG linker and the ligand for the protein of interest (POI).

Materials and Reagents

- Rink Amide resin (or other suitable solid support)
- E3 ligase ligand (e.g., a thalidomide derivative)
- **N-Boc-PEG5-alcohol**
- Protein of Interest (POI) ligand with a suitable functional group for coupling
- Coupling reagents (e.g., HATU, HOBt)
- Bases (e.g., DIPEA)
- Solvents (e.g., DMF, DCM)
- Deprotection reagent (e.g., TFA)
- Cleavage cocktail (e.g., TFA/water/TIPS)

Experimental Workflow



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Caption: General Workflow for Solid-Phase PROTAC Synthesis.

Detailed Methodologies

Step 1: Immobilization of E3 Ligase Ligand

- Swell the Rink Amide resin in N,N-Dimethylformamide (DMF).
- Couple the E3 ligase ligand (e.g., a carboxylic acid derivative of thalidomide) to the resin using standard peptide coupling reagents like HATU and DIPEA.
- Wash the resin extensively with DMF, Dichloromethane (DCM), and Methanol (MeOH) and dry under vacuum.

Step 2: Conversion of **N-Boc-PEG5-alcohol** to a Mesylate

- Dissolve **N-Boc-PEG5-alcohol** in anhydrous DCM.
- Cool the solution to 0°C.
- Add triethylamine (TEA) or diisopropylethylamine (DIPEA).
- Add methanesulfonyl chloride dropwise.
- Stir the reaction at 0°C and then allow it to warm to room temperature.
- Monitor the reaction by TLC.
- Upon completion, quench the reaction, perform an aqueous work-up, and purify the resulting N-Boc-PEG5-mesylate.

Step 3: Linker Coupling

- Swell the E3 ligase-functionalized resin in a suitable solvent like DMF.
- Add a solution of the N-Boc-PEG5-mesylate and a suitable base (e.g., DIPEA) in DMF to the resin.
- Shake the reaction mixture at room temperature for 24 hours.

- Wash the resin thoroughly with DMF, DCM, and MeOH, then dry under vacuum.

Step 4: Boc Deprotection

- Treat the resin with a solution of 20-50% Trifluoroacetic acid (TFA) in DCM for 1-2 hours to remove the Boc protecting group, which exposes the terminal amine of the PEG linker.
- Wash the resin with DCM and then neutralize with a solution of 10% DIPEA in DCM.
- Wash the resin again thoroughly with DCM.

Step 5: POI Ligand Coupling

- Swell the resin in DMF.
- Add the POI ligand (with a carboxylic acid moiety), along with coupling reagents such as HATU and a base like DIPEA.
- Shake the reaction mixture at room temperature until the reaction is complete (monitor by LC-MS analysis of a test cleavage).
- Wash the resin extensively with DMF, DCM, and MeOH.

Step 6: Cleavage and Purification

- Dry the resin under vacuum.
- Treat the resin with a cleavage cocktail (e.g., 95% TFA, 2.5% water, 2.5% triisopropylsilane) for 2-3 hours.
- Filter the resin and collect the filtrate.
- Precipitate the crude PROTAC in cold diethyl ether.
- Purify the final compound by reverse-phase High-Performance Liquid Chromatography (HPLC).

This guide provides a framework for the safe handling and use of **N-Boc-PEG5-alcohol** in a research setting. Researchers should always consult the specific Safety Data Sheet provided by their supplier and adapt protocols based on the specific requirements of their chemical transformations.

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